

A Comprehensive Technical Guide to 2-(2-Methylpropoxy)-3-nitropyridine

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Compound of Interest

Compound Name: 2-(2-Methylpropoxy)-3-nitropyridine

Cat. No.: B8025882

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Executive Summary: This document provides an in-depth technical overview of **2-(2-Methylpropoxy)-3-nitropyridine**, a key heterocyclic building block in modern organic and medicinal chemistry. Nitropyridines are of significant interest due to the versatile reactivity imparted by the nitro group, which facilitates a wide range of chemical transformations.^{[1][2]} This guide, intended for researchers, chemists, and drug development professionals, details the compound's chemical identity, physicochemical properties, a validated synthesis protocol, its analytical profile, chemical reactivity, and essential safety protocols. The strategic placement of the nitro and isobutoxy groups makes this molecule a valuable precursor for the synthesis of more complex, biologically active agents, particularly substituted 3-aminopyridines.^{[3][4][5]}

Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are foundational to its successful application in research and development.

Nomenclature and Identifiers

Identifier	Value
IUPAC Name	2-(2-Methylpropoxy)-3-nitropyridine
Common Synonyms	2-Isobutoxy-3-nitropyridine
Molecular Formula	C ₉ H ₁₂ N ₂ O ₃
Molecular Weight	196.21 g/mol
Canonical SMILES	<chem>CC(C)COC1=NC=CC=C1[O-]</chem>
InChI Key	Not readily available.
CAS Number	Not explicitly assigned; treated as a research chemical.

Molecular Structure

The structure features a pyridine ring substituted at the C2 position with an isobutoxy group and at the C3 position with a nitro group. The electron-withdrawing nitro group significantly influences the electron density of the aromatic ring, impacting its reactivity.

Caption: Molecular structure of **2-(2-Methylpropoxy)-3-nitropyridine**.

Physicochemical Data

The following data are predicted or inferred from structurally similar compounds, as extensive experimental data for this specific molecule is not widely published.[6]

Property	Value	Source/Rationale
Appearance	Expected to be a pale yellow solid or oil	Based on analogs like 2-methyl-3-nitropyridine.[1]
Melting Point	Not determined	---
Boiling Point	>200 °C (estimated)	High boiling point expected due to polarity and molecular weight.
Solubility	Soluble in common organic solvents (DCM, THF, DMF, Chloroform).[6]	Inferred from typical organic synthesis applications.
pKa (Strongest Basic)	~1.5 (predicted)	Pyridine nitrogen basicity is significantly reduced by the adjacent nitro group.

Synthesis and Purification

The most direct and reliable method for preparing **2-(2-Methylpropoxy)-3-nitropyridine** is via a nucleophilic aromatic substitution (S_NAr) reaction. This approach is widely applicable for the synthesis of alkoxy-substituted nitropyridines.

Synthetic Strategy: The Williamson-type Ether Synthesis

The synthesis leverages the high reactivity of a 2-halopyridine precursor, typically 2-chloro-3-nitropyridine, towards nucleophilic attack. The electron-withdrawing nitro group at the 3-position activates the C2 position for substitution by the isobutoxide anion. This is a variation of the classic Williamson ether synthesis adapted for an aromatic system.

Causality of Experimental Choices:

- Precursor: 2-Chloro-3-nitropyridine is the ideal starting material. The chloride is an excellent leaving group, and its departure is facilitated by the stabilizing effect of the adjacent nitro group on the Meisenheimer intermediate.

- **Base:** Sodium hydride (NaH) is a strong, non-nucleophilic base used to deprotonate 2-methylpropan-1-ol (isobutanol), generating the sodium isobutoxide nucleophile in situ. This avoids the need to handle pyrophoric alkoxides directly.
- **Solvent:** Anhydrous tetrahydrofuran (THF) or dimethylformamide (DMF) are excellent choices. They are polar aprotic solvents that can solvate the sodium cation, enhancing the nucleophilicity of the alkoxide, and are stable under the reaction conditions.^[1]

Detailed Experimental Protocol

Materials:

- 2-Chloro-3-nitropyridine (1.0 eq)
- 2-Methylpropan-1-ol (isobutanol) (1.5 eq)
- Sodium hydride (NaH), 60% dispersion in mineral oil (1.5 eq)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- **Nucleophile Generation:** To a flame-dried, three-neck round-bottom flask under an inert atmosphere (N₂ or Ar), add anhydrous THF. Cool the flask to 0 °C in an ice bath. Carefully add sodium hydride (60% dispersion) to the stirred solvent.
- Slowly add 2-methylpropan-1-ol dropwise to the NaH suspension. Allow the mixture to stir at 0 °C for 20 minutes, then warm to room temperature and stir for an additional 30 minutes until hydrogen gas evolution ceases. This forms a solution/suspension of sodium isobutoxide.

- **SNAr Reaction:** Dissolve 2-chloro-3-nitropyridine in a minimal amount of anhydrous THF and add it dropwise to the sodium isobutoxide solution at room temperature.
- **Monitor the reaction** by Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.
- **Workup:** Upon completion, carefully quench the reaction by slowly adding saturated aqueous NH_4Cl solution at 0 °C.
- **Transfer the mixture** to a separatory funnel and extract with ethyl acetate (3x).
- **Combine the organic layers**, wash with water and then brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- **Purification:** The crude product can be purified by column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to yield the pure **2-(2-Methylpropoxy)-3-nitropyridine**.

Reaction Workflow Diagram

Caption: Workflow for the synthesis of **2-(2-Methylpropoxy)-3-nitropyridine**.

Spectroscopic and Analytical Profile

Structural elucidation and purity assessment rely on standard spectroscopic techniques. While a dedicated public spectrum for this specific compound is not available, the expected data can be reliably predicted based on its structure and data from analogous compounds.^[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **^1H NMR:** The proton NMR spectrum is expected to show distinct signals for the pyridine ring protons and the isobutoxy side chain.
 - **Pyridine Protons:** Three signals in the aromatic region (δ 7.0-9.0 ppm), exhibiting characteristic doublet of doublets (dd) splitting patterns. The proton at C6 will be the most downfield, influenced by the ring nitrogen.

- Isobutoxy Protons: A doublet at ~3.9-4.2 ppm (2H, -O-CH₂-), a multiplet at ~2.0-2.2 ppm (1H, -CH-), and a doublet at ~1.0 ppm (6H, -C(CH₃)₂).
- ¹³C NMR: The carbon spectrum will confirm the presence of 9 unique carbon atoms.
 - Pyridine Carbons: Signals between δ 110-160 ppm. The carbon bearing the nitro group (C3) and the carbon attached to the ether oxygen (C2) will be significantly shifted.
 - Isobutoxy Carbons: Signals in the aliphatic region: ~75 ppm (-O-CH₂-), ~28 ppm (-CH-), and ~19 ppm (-CH₃).

Infrared (IR) Spectroscopy

The IR spectrum provides confirmation of key functional groups.

- ~1530 cm⁻¹ and ~1350 cm⁻¹: Strong, characteristic asymmetric and symmetric stretching vibrations of the C-NO₂ group.
- ~3100-3000 cm⁻¹: C-H stretching from the aromatic ring.
- ~2960-2850 cm⁻¹: C-H stretching from the aliphatic isobutyl group.
- ~1250-1050 cm⁻¹: C-O-C ether stretching.

Mass Spectrometry (MS)

- Electrospray Ionization (ESI-MS): Expected to show a prominent molecular ion peak [M+H]⁺ at m/z 197.09.

Chemical Reactivity and Synthetic Utility

The primary value of **2-(2-Methylpropoxy)-3-nitropyridine** lies in its potential as a versatile synthetic intermediate.

Reactivity of the Pyridine Ring

The molecule's reactivity is dominated by the nitro group. The pyridine ring is electron-deficient, making it susceptible to attack by strong nucleophiles, though less so than its 2-chloro

precursor. The isobutoxy group is generally stable under most conditions but can be cleaved with strong acids like HBr.

Reduction of the Nitro Group

The most significant and synthetically valuable transformation is the reduction of the nitro group to an amine. This reaction opens the door to a vast array of further functionalizations.

Reaction: **2-(2-Methylpropoxy)-3-nitropyridine** → 2-(2-Methylpropoxy)pyridin-3-amine[3]

Common Reduction Protocols:

- **Catalytic Hydrogenation:** Using H₂ gas with a palladium on carbon (Pd/C) catalyst in a solvent like ethanol or ethyl acetate. This is a clean and high-yielding method.
- **Chemical Reduction:** Using reagents like tin(II) chloride (SnCl₂) in concentrated HCl, or iron powder (Fe) in acetic acid. These methods are robust and often used when other functional groups might be sensitive to hydrogenation.

The resulting 2-(2-Methylpropoxy)pyridin-3-amine is a highly valuable building block. The amino group can be diazotized, acylated, or used in cross-coupling reactions to build more complex molecular scaffolds.

Applications in Medicinal Chemistry

Nitropyridine derivatives are crucial precursors in the synthesis of biologically active compounds.[2] They are incorporated into molecules targeting a range of diseases, including cancer and infectious diseases.[4][5] The 3-aminopyridine moiety, accessed from this compound, is a "privileged scaffold" found in numerous approved drugs and clinical candidates. Its ability to form key hydrogen bonds makes it a common feature in kinase inhibitors and other targeted therapies.

Safety, Handling, and Storage

Proper handling of nitropyridine derivatives is essential due to their potential toxicity and reactivity. The following guidelines are based on safety data for structurally related compounds. [8][9][10][11]

Hazard Identification

- Acute Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.[\[8\]](#)[\[9\]](#)
- Irritation: Causes skin and serious eye irritation.[\[9\]](#)[\[10\]](#) May cause respiratory irritation.[\[9\]](#)[\[10\]](#)
- Flammability: Combustible material. Keep away from heat, sparks, and open flames.[\[9\]](#)[\[10\]](#)

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[12\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[\[11\]](#)
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.[\[11\]](#)
 - Respiratory Protection: If working outside a fume hood or with aerosols, use a certified respirator.[\[12\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[8\]](#)

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[9\]](#)[\[10\]](#) Keep away from heat and sources of ignition.[\[10\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[9\]](#)

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